

Application of Indium(III) Salts in Carbohydrate Chemistry: Focus on Indium(III) Triflate

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Compound of Interest

Compound Name: *Indium(3+) perchlorate*

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A Note on **Indium(3+) Perchlorate**: Extensive literature searches did not yield specific applications or protocols for the use of **Indium(3+) perchlorate** in carbohydrate chemistry. The field is prominently dominated by the use of other Indium(III) salts, particularly Indium(III) trifluoromethanesulfonate (Indium(III) triflate or $\text{In}(\text{OTf})_3$). This document will therefore focus on the well-documented applications of $\text{In}(\text{OTf})_3$ as a representative and highly efficient Indium(III) catalyst in carbohydrate synthesis. The information presented is highly relevant for researchers interested in the utility of Indium(III) Lewis acids in this field.

Indium(III) triflate has emerged as a versatile and water-tolerant Lewis acid catalyst in a variety of organic transformations, including several key reactions in carbohydrate chemistry. Its stability, low toxicity, and high catalytic activity make it an attractive alternative to more traditional, often hazardous, promoters. This document provides an overview of its applications, quantitative data from representative reactions, and detailed experimental protocols.

Key Applications of Indium(III) Triflate in Carbohydrate Chemistry

Indium(III) triflate is primarily utilized in the following transformations:

- Glycosylation Reactions: Catalyzing the formation of glycosidic bonds, a fundamental process in the synthesis of oligosaccharides and glycoconjugates. It can activate a range of glycosyl donors.

- Peracetylation of Carbohydrates: A common protecting group strategy where hydroxyl groups are converted to acetates. $\text{In}(\text{OTf})_3$ provides a mild and efficient catalytic method for this transformation.[1][2]
- Formation of Thioglycosides: The synthesis of sulfur-linked glycosides, which are valuable intermediates in oligosaccharide synthesis due to their stability and methods of activation.
- Formation and Hydrolysis of Acetals: Catalyzing the protection and deprotection of hydroxyl groups via acetal formation (e.g., isopropylidene and benzylidene acetals).[3]

Quantitative Data Summary

The following tables summarize the quantitative data for key reactions catalyzed by Indium(III) triflate.

Table 1: $\text{In}(\text{OTf})_3$ Catalyzed Peracetylation of Various Carbohydrates

| Entry | Carbohydrate | Catalyst Loading (mol%) | Time (h) | Temperature (°C) | Yield (%) |
|-------|---------------|-------------------------|----------|------------------|-----------|
| 1 | D-Glucose | 5 | 1 | 0 | 95 |
| 2 | D-Mannose | 5 | 1 | 0 | 96 |
| 3 | D-Galactose | 5 | 1 | 0 | 94 |
| 4 | D-Xylose | 5 | 1 | 0 | 93 |
| 5 | L-Fucose | 5 | 1 | 0 | 92 |
| 6 | D-Glucosamine | 5 | 1 | 0 to RT | 85 |
| 7 | D-Maltose | 5 | 1 | 0 to RT | 90 |

Data compiled from studies on the peracetylation of carbohydrates using $\text{In}(\text{OTf})_3$ in neat acetic anhydride.[1]

Table 2: Comparative Glycosylation using various Indium(III) Promoters

| Glycosyl Donor | Glycosyl Acceptor | Promoter (equiv.) | Yield (%) |
|--|--------------------|------------------------------|-----------|
| Acetyl protected mannosyl trichloroacetimidate | Primary Alcohol | In(OTf) ₃ (trace) | 85 |
| Acetyl protected mannosyl trichloroacetimidate | Primary Alcohol | InBr ₃ (0.1) | 82 |
| Acetyl protected mannosyl trichloroacetimidate | Primary Alcohol | InCl ₃ (0.5) | 75 |
| Benzyl protected glucosyl trichloroacetimidate | Benzylidic Alcohol | In(OTf) ₃ (trace) | 90 |
| Benzyl protected glucosyl trichloroacetimidate | Benzylidic Alcohol | InBr ₃ (0.1) | 88 |
| Benzyl protected glucosyl trichloroacetimidate | Benzylidic Alcohol | InCl ₃ (0.25) | 80 |

This table illustrates the high catalytic activity of In(OTf)₃ compared to other indium halides in promoting glycosylation from trichloroacetimidate donors.^[4]

Experimental Protocols

Protocol 1: General Procedure for In(OTf)₃ Catalyzed Peracetylation of Carbohydrates

This protocol describes a solvent-free method for the peracetylation of monosaccharides.

Materials:

- Carbohydrate (e.g., D-Glucose)

- Acetic Anhydride (Ac₂O)
- Indium(III) Triflate (In(OTf)₃)
- Ethyl Acetate (EtOAc)
- 10% aqueous Sodium Carbonate (Na₂CO₃) solution
- Saturated aqueous Sodium Bicarbonate (NaHCO₃) solution
- Magnesium Sulfate (MgSO₄)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath

Procedure:

- To a round-bottom flask, add the carbohydrate (1.0 equiv.).
- Add acetic anhydride (30 equiv.) to the flask and cool the resulting suspension to 0 °C in an ice bath.
- Add Indium(III) triflate (0.05 equiv.) to the stirred suspension.
- Allow the reaction mixture to warm to room temperature while stirring for 1 hour. Progress can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, add ethyl acetate to dilute the reaction mixture.
- Carefully add 10% aqueous Na₂CO₃ solution to quench the reaction and hydrolyze excess acetic anhydride. Stir vigorously for 1 hour.
- Transfer the mixture to a separatory funnel and isolate the organic layer.
- Wash the organic layer twice with saturated aqueous NaHCO₃ solution.

- Dry the organic layer over anhydrous MgSO_4 .
- Filter and concentrate the solvent in vacuo to afford the peracetylated carbohydrate. The product is often of sufficient purity for subsequent steps without further purification.[\[1\]](#)

Protocol 2: General Procedure for In(OTf)_3 Catalyzed Glycosylation with Glycosyl Fluoride Donors

This protocol outlines a general method for the formation of glycosidic bonds using a stable glycosyl fluoride donor.

Materials:

- Glycosyl Fluoride Donor (1.2 equiv)
- Glycosyl Acceptor (1.0 equiv)
- Indium(III) Triflate (In(OTf)_3) (10 mol%)
- Anhydrous Dichloromethane (DCM)
- Activated Molecular Sieves (4 Å)
- Inert atmosphere setup (e.g., Argon or Nitrogen line)
- Standard glassware for anhydrous reactions

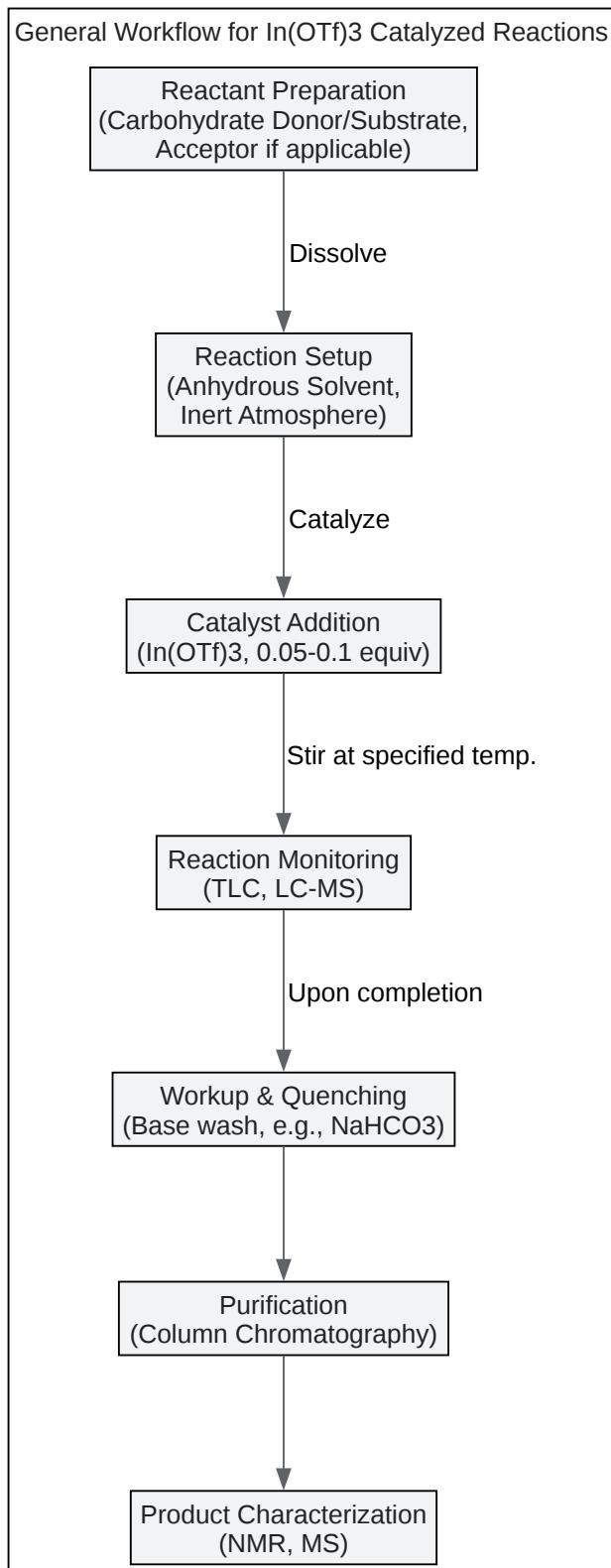
Procedure:

- To a flame-dried flask under an inert atmosphere, add the glycosyl acceptor and activated molecular sieves (4 Å) in anhydrous DCM.
- Stir the mixture at room temperature for 30 minutes.
- Add the glycosyl fluoride donor to the mixture.
- In a separate vial, dissolve In(OTf)_3 in a small amount of anhydrous DCM.

- Add the $\text{In}(\text{OTf})_3$ solution dropwise to the reaction mixture at room temperature.
- Stir the reaction at room temperature and monitor its progress by TLC. Reaction times can vary from 1 to 12 hours depending on the substrates.
- Upon completion, quench the reaction by adding a few drops of triethylamine.
- Filter the reaction mixture through a pad of Celite to remove the molecular sieves, and wash the pad with DCM.
- Combine the filtrates and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography to obtain the desired glycoside.^[5]

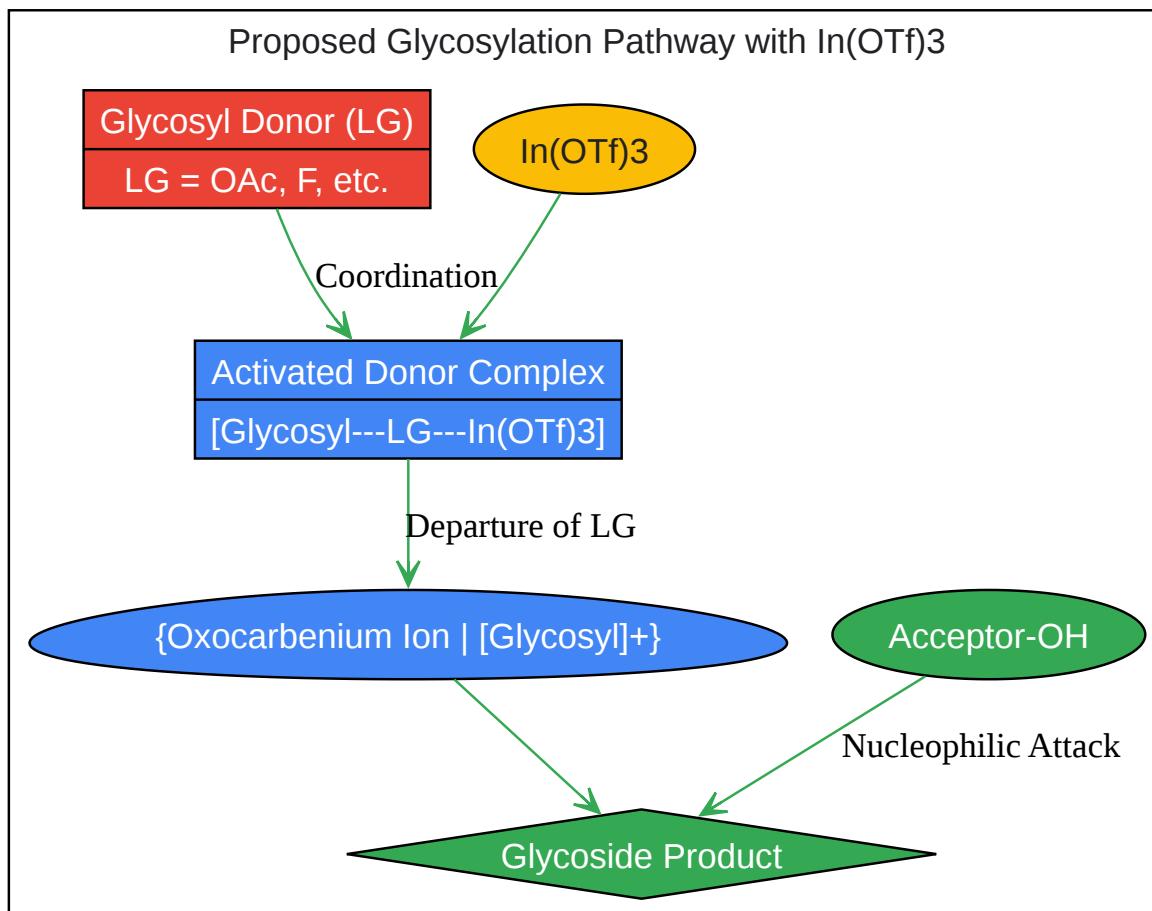
Visualizations

The following diagrams illustrate the logical workflow and a proposed reaction pathway for the application of Indium(III) triflate in carbohydrate chemistry.



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Caption: General experimental workflow for In(OTf)₃ catalyzed reactions.



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Caption: Proposed pathway for In(OTf)_3 catalyzed glycosylation.

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